Application Note: Methyl 2-bromo-2-butenoate as a Biannelating & Cyclization Reagent

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Compound of Interest

Compound Name:	*Methyl 2-bromo-2-butenoate*
CAS No.:	*17642-18-1*
Cat. No.:	*B103739*

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Executive Summary

Methyl 2-bromo-2-butenoate (MBB), also known as methyl

-bromocrotonate, is a versatile tetra-carbon synthon used primarily for the construction of fused ring systems and functionalized heterocycles. Unlike simple crotonates, the presence of the vinylic bromine atom at the

-position provides a critical "functional handle" that enables:

- Sequential Annulation: Facilitating Michael-initiated ring closures (MIRC) where the bromine acts as a leaving group or a site for cross-coupling.
- Pd-Catalyzed Cascades: Serving as an electrophile in Heck-type cyclizations to form benzoxepines and benzopyrans.
- Diels-Alder Reactivity: Acting as a functionalized dienophile where the bromine allows for post-cyclization oxidative aromatization or substitution.

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This guide details the protocols for using MBB as a "biannelating" reagent—specifically in the context of forming bicyclic systems from acyclic or monocyclic precursors.

Chemical Profile & Handling

Property	Specification
IUPAC Name	Methyl (Z)-2-bromo-2-butenoate
CAS Number	17642-18-1 (mix), 6000-00-6 (trans)
Formula	
MW	179.01 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	83-85 °C (13 mmHg)
Hazards	Lachrymator, Skin Irritant. Handle in a fume hood.

Application I: Palladium-Catalyzed Carboannulation

Context: This is the most powerful "biannelating" application of MBB, where it reacts with ortho-substituted phenols or aryl halides to form oxygen-containing heterocycles (benzoxepines/chromenes) via a cascade sequence.

Mechanism: The "Cut-and-Sew" Logic

In this pathway, MBB acts as a

-allyl precursor or a Heck acceptor. The reaction typically proceeds via:

- Oxidative Addition: Pd(0) inserts into the C-Br bond of MBB (or the aryl halide partner).
- Carbopalladation: Insertion of the alkene.
- Intramolecular Cyclization: Nucleophilic attack by a pendant phenol or enolate.

Protocol: Synthesis of Functionalized Benzoxepines

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Reference Grounding: Based on Pd-catalyzed annulation strategies (e.g., Cacchi et al., Bissember et al.).

Reagents:

- Substrate: 2-Iodophenol (1.0 equiv)
- Reagent: **Methyl 2-bromo-2-butenoate** (1.2 equiv)
- Catalyst:

  (5 mol%)
- Ligand:

  (10 mol%) or dppf
- Base:

  (2.0 equiv)
- Solvent: DMF (anhydrous)

Step-by-Step Procedure:

- Setup: Flame-dry a Schlenk tube and purge with Argon.
- Charging: Add 2-Iodophenol (1.0 mmol),

  (2.0 mmol), and

  /Ligand.
- Solvent Addition: Add anhydrous DMF (5 mL) via syringe.
- Reagent Addition: Add **Methyl 2-bromo-2-butenoate** (1.2 mmol) dropwise.
- Reaction: Heat the mixture to 80–100 °C for 12–24 hours. Monitor via TLC (Hexane/EtOAc 4:1).

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- Checkpoint: The disappearance of the starting phenol and the appearance of a fluorescent spot often indicates cyclization.

- Workup: Cool to RT. Dilute with diethyl ether (20 mL) and wash with water (3 x 10 mL) to remove DMF.

- Purification: Flash column chromatography on silica gel.

Outcome: Formation of a methyl-ester functionalized benzoxepine or chromene derivative.

Visualization: Pd-Catalyzed Cycle

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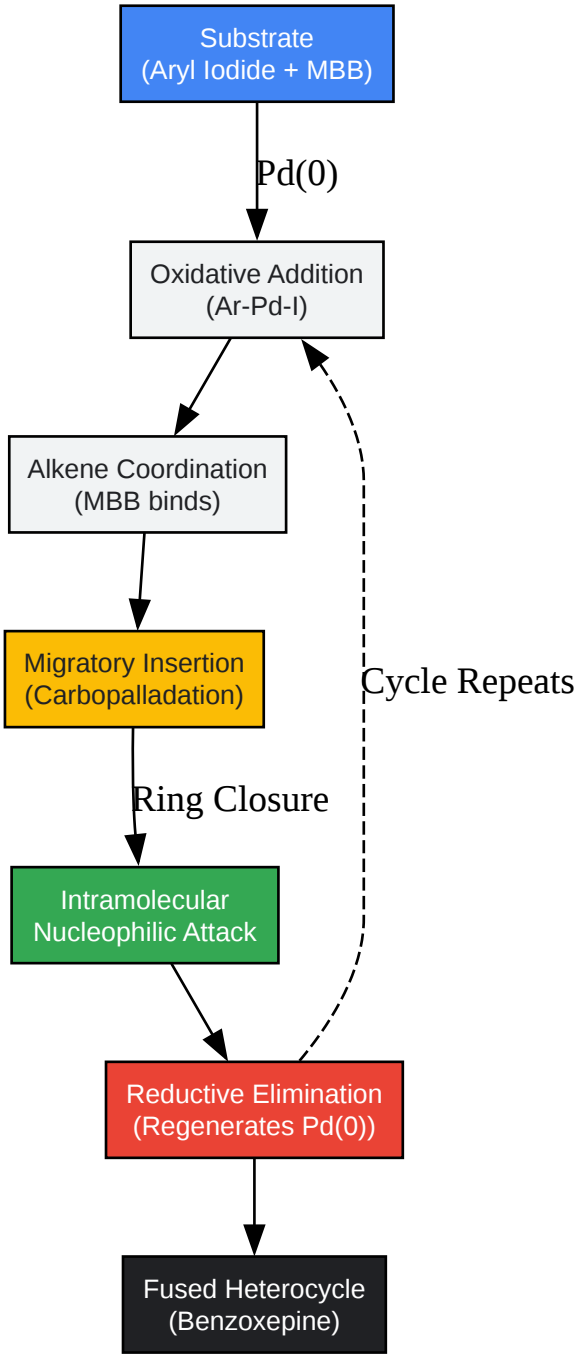

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Caption: Pd-catalyzed annulation cycle showing the insertion of MBB into an aryl-halide bond followed by ring closure.

Application II: The "Double Michael" Annulation

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Context: This is the classic "biannelating" application cited in reagent catalogs (e.g., Sigma-Aldrich). MBB reacts with electron-rich dienes or enamines to form six-membered rings. The "Double Michael" term here refers to the sequential formation of two bonds: a Michael addition followed by an alkylation or a second Michael-type closure.

Protocol: Reaction with Cyclic Enamines (Robinson-Type)

This method synthesizes bicyclic ketones.

Reagents:

- Substrate: 1-Morpholinocyclohexene (Enamine of cyclohexanone).
- Reagent: **Methyl 2-bromo-2-butenoate** (1.1 equiv).
- Solvent: Toluene or Dioxane.
- Hydrolysis Agent: 10% HCl.

Step-by-Step Procedure:

- Addition: Dissolve 1-morpholinocyclohexene (10 mmol) in dry Toluene (20 mL) under

  .
- Reaction: Add MBB (11 mmol) slowly at room temperature. The reaction is exothermic; cooling may be required.
- Heating: Reflux the mixture for 4–16 hours.
  - Mechanism Note: The enamine attacks the

    -carbon of MBB (Michael Addition). The resulting intermediate cyclizes via displacement of the

    -bromide or subsequent aldol condensation after hydrolysis.

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- Hydrolysis: Cool to RT. Add 10 mL of 10% HCl and stir vigorously for 2 hours to hydrolyze the enamine/iminium salt.
- Extraction: Extract with DCM, dry over

  , and concentrate.
- Elimination (Optional): If the product retains the bromine (as a bromohydrin or bromo-ester), treat with DBU (1.5 equiv) in refluxing benzene to force elimination to the

  -unsaturated ester.

Data Summary Table:

Parameter	Condition	Optimization Note
Stoichiometry	**1:1.1 (Enamine:MBB)**	**Excess MBB minimizes oligomerization.**
Temperature	80–110 °C	Required to overcome steric bulk of the Br atom.

| Solvent | Non-polar (Toluene) | Favors the initial Michael attack over polymerization. |

Application III: Diels-Alder Cycloaddition

Context: MBB acts as a "masked" alkyne equivalent. The bromine atom allows for dehydrobromination after the cycloaddition, effectively generating an aromatic ring or a double bond that was not present in the initial adduct.

Protocol: Synthesis of Functionalized Benzoates

Reagents:

- Diene: Furan or Cyclopentadiene.
- Dienophile: **Methyl 2-bromo-2-butenoate**.[1]
- Lewis Acid (Optional):

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or

(for low temp).

Workflow:

- Mix: Combine Furan (excess, 5 equiv) and MBB (1 equiv).
- Conditions:
  - Thermal: Sealed tube at 100 °C (slow, moderate yield).
  - Catalytic: Add 10 mol%

    at -78 °C to 0 °C (faster, high endo/exo selectivity).
- Aromatization: The initial adduct is a bicyclic ether with a bromine. Treatment with base (e.g., NaOMe) causes ring opening/elimination to yield functionalized aromatic esters (e.g., salicylates).

References

- Sigma-Aldrich.Product Specification: **Methyl 2-bromo-2-butenoate**.[1] (Identifies reagent as biannelating agent for double Michael additions).
- Cacchi, S., et al. "Palladium-Catalyzed Reaction of Arenediazonium Tetrafluoroborates with Methyl 4-Hydroxy-2-butenoate." Synlett, 2009. (Demonstrates Pd-catalyzed annulation logic relevant to butenoates).
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Sources

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